

Comprehensive Safety and Handling Guide for N-(2-chloroacetyl)-3-nitrobenzamide

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Compound of Interest

Compound Name: *N*-(2-chloroacetyl)-3-nitrobenzamide

Cat. No.: B3427138

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Disclaimer: No specific Safety Data Sheet (SDS) is available for **N-(2-chloroacetyl)-3-nitrobenzamide**. The following guidance is based on the safety profiles of structurally similar compounds, including 3-nitrobenzamide, various chloro-nitroaromatic compounds, and N-(chloroacetyl)-2-methoxybenzamide. It is imperative to treat **N-(2-chloroacetyl)-3-nitrobenzamide** as potentially hazardous and to handle it with the utmost care in a controlled laboratory environment.

Hazard Assessment

Based on its structural components—a nitroaromatic ring and a chloroacetyl amide group—**N-(2-chloroacetyl)-3-nitrobenzamide** is anticipated to exhibit several hazardous properties. Aromatic nitro-compounds can be toxic, with skin absorption being a significant route of exposure. They may also be thermally unstable and can decompose violently at elevated temperatures.^[1] The chloroacetyl moiety suggests potential for skin, eye, and respiratory tract irritation, as well as being harmful if swallowed.^{[2][3]}

Anticipated Hazards:

- Acute Oral Toxicity: Harmful if swallowed.^{[2][3][4][5]}
- Skin Corrosion/Irritation: Causes skin irritation.^{[2][3][4][6][7]}
- Serious Eye Damage/Irritation: Causes serious eye irritation.^{[2][3][4][6][7][8]}

- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[9\]](#)
- Mutagenicity and Carcinogenicity: Nitroaromatic compounds are often toxic, mutagenic, and may be carcinogenic.[\[10\]](#)

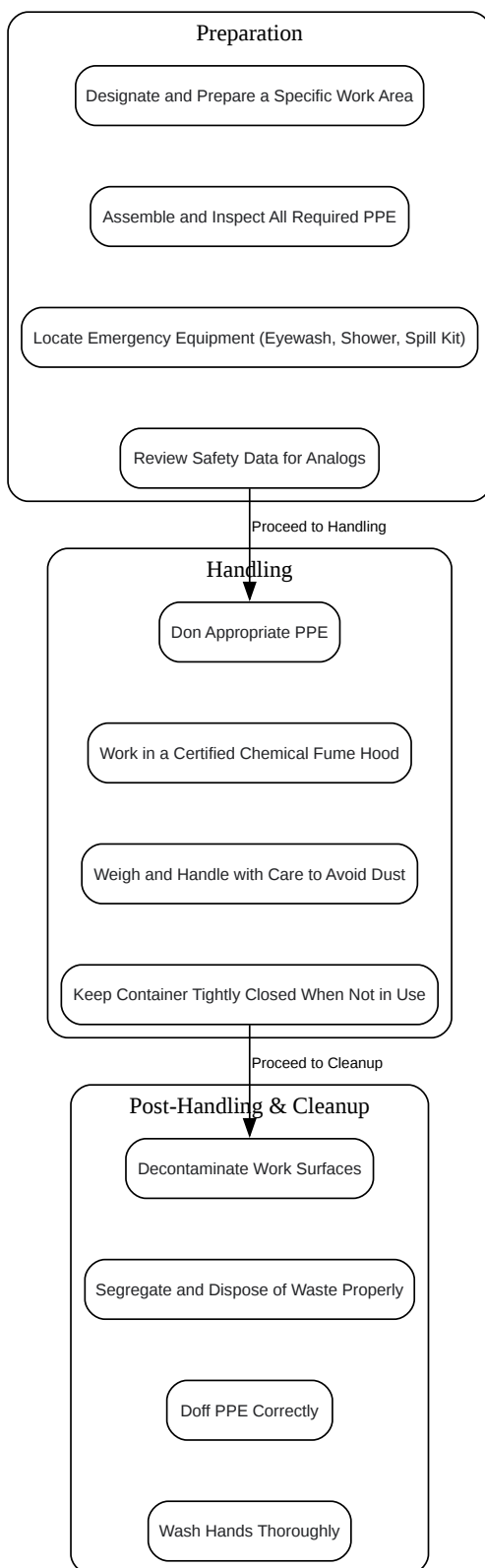
Personal Protective Equipment (PPE)

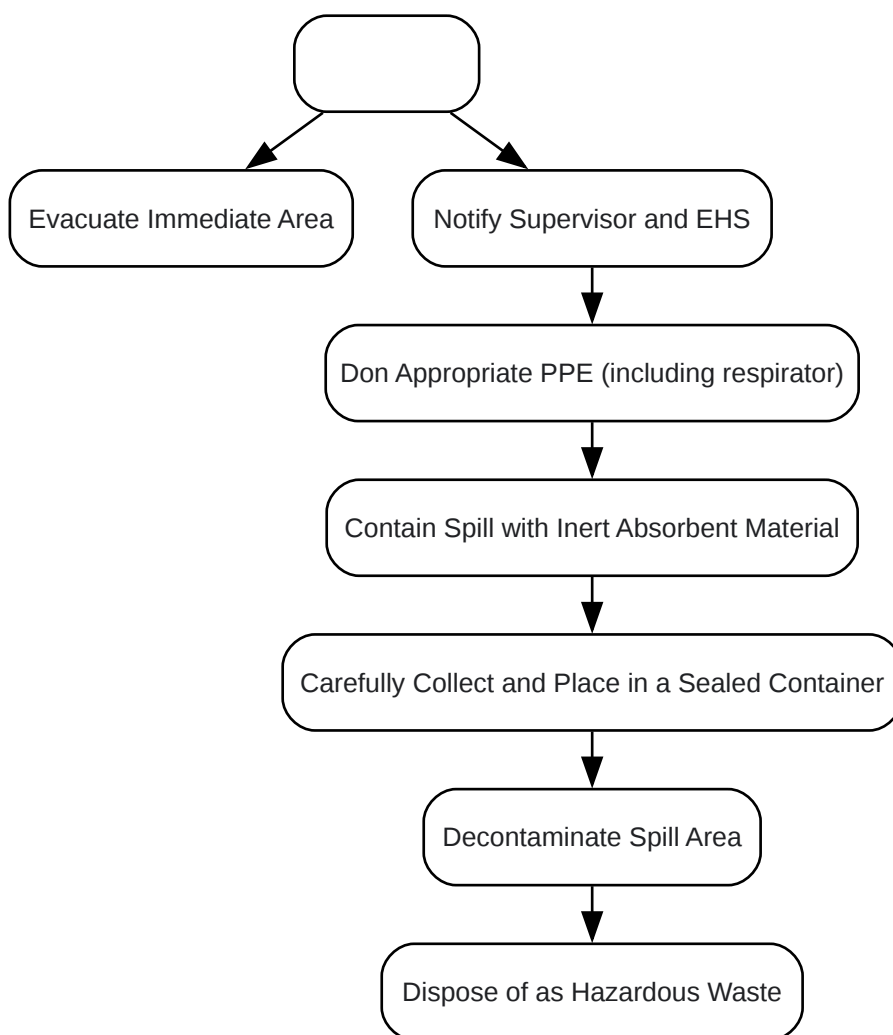
A multi-layered approach to PPE is essential to minimize exposure.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Protection Type	Specific PPE	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Double-gloving is recommended. Inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if contaminated.
Eye and Face Protection	Safety goggles with side shields and a face shield.	Provides protection against splashes and airborne particles. ^[14] Ensure a proper fit.
Skin and Body Protection	Chemical-resistant lab coat or coveralls.	Wear a long-sleeved lab coat that fastens securely. For larger quantities or increased risk of splashing, consider a chemical-resistant apron or suit. ^[15]
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges.	Use in a well-ventilated area, preferably within a certified chemical fume hood. If engineering controls are insufficient or during spill cleanup, a respirator is necessary.
Foot Protection	Closed-toe, chemical-resistant shoes.	Protects against spills and falling objects. ^[15]

Handling Procedures and Operational Plan

A systematic workflow is crucial for safely handling **N-(2-chloroacetyl)-3-nitrobenzamide**.





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References

- 1. icheme.org [icheme.org]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]

- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. aksci.com [aksci.com]
- 8. fishersci.com [fishersci.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mytrainingbc.ca [mytrainingbc.ca]
- 12. epa.gov [epa.gov]
- 13. hazmatschool.com [hazmatschool.com]
- 14. osha.gov [osha.gov]
- 15. osha.oregon.gov [osha.oregon.gov]
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